

Physicochemical Properties of 4-(Chloromethyl)-5-methyl-2-phenyl-1,3-oxazole

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Compound of Interest

Compound Name: 4-(Chloromethyl)-5-methyl-2-phenyl-1,3-oxazole

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This document outlines the core physicochemical properties of the heterocyclic compound **4-(Chloromethyl)-5-methyl-2-phenyl-1,3-oxazole**, a substance of interest in synthetic chemistry and potential pharmaceutical development. The primary focus is its molecular weight and formula, which are foundational for all stoichiometric and analytical procedures.

Molecular Identity and Weight

The molecular characteristics of **4-(Chloromethyl)-5-methyl-2-phenyl-1,3-oxazole** have been determined and are summarized below. This data is critical for experimental design, reaction stoichiometry, and analytical characterization.

Identifier	Value	Reference
IUPAC Name	4-(Chloromethyl)-5-methyl-2-phenyl-1,3-oxazole	N/A
CAS Number	103788-61-0	[1]
Molecular Formula	C ₁₁ H ₁₀ ClNO	[1]
Molecular Weight	207.66 g/mol	[1]

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References

- 1. 4-(CHLOROMETHYL)-5-METHYL-2-PHENYL-1,3-OXAZOLE synthesis - chemicalbook [chemicalbook.com]
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